

# 4-Bromo-2-chlorophenol-13C6 CAS number information

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## Compound of Interest

Compound Name: 4-Bromo-2-chlorophenol-13C6

Cat. No.: B15557072

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An In-depth Technical Guide to **4-Bromo-2-chlorophenol-13C6**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Bromo-2-chlorophenol-13C6**, a stable isotope-labeled compound used primarily in analytical and research settings. This document outlines its chemical properties, applications, and relevant experimental information.

## Core Compound Information

**4-Bromo-2-chlorophenol-13C6** is the <sup>13</sup>C-labeled version of 4-bromo-2-chlorophenol.<sup>[1]</sup> The incorporation of heavy carbon isotopes makes it an ideal internal standard for quantitative analysis by methods such as Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Mass Spectrometry (LC-MS).<sup>[1]</sup> It can also be used as a tracer in various studies.<sup>[1]</sup>

## Physicochemical Data

The following table summarizes the key chemical and physical properties of both the labeled and unlabeled forms of 4-Bromo-2-chlorophenol.

Property	4-Bromo-2-chlorophenol- 13C6	4-Bromo-2-chlorophenol (unlabeled)
CAS Number	701-54-2[2]	3964-56-5[3][4]
Molecular Formula	<sup>13</sup> C <sub>6</sub> H <sub>4</sub> BrClO[1]	C <sub>6</sub> H <sub>4</sub> BrClO[3][4]
Molecular Weight	213.41 g/mol [1]	207.45 g/mol [3]
Appearance	White to off-white solid	White to off-white low melting mass or crystalline needles, powder, and chunks.[4][5]
Melting Point	Not specified	47-49 °C
Boiling Point	Not specified	232-235 °C
SMILES	O[13C]1=[13CH][13CH]=-- INVALID-LINK--[13CH]= [13C]1Cl[1]	Oc1ccc(Br)cc1Cl

## Applications in Research and Development

Stable isotope-labeled compounds like **4-Bromo-2-chlorophenol-13C6** are invaluable tools in drug development and metabolic research. Their primary application is as internal standards in bioanalytical assays to ensure the accuracy and precision of quantitative measurements. The use of such standards is critical for pharmacokinetic and metabolic profiling of drug candidates.  
[1]

The unlabeled compound, 4-bromo-2-chlorophenol, is a known biologically inactive metabolite of the organophosphorus pesticide profenofos.[5] It is also utilized as a reagent in the synthesis of other chemical compounds, such as 7-arylbenzo[b][2][3]oxazin derivatives.[5]

## Experimental Protocols

While specific experimental protocols for the use of **4-Bromo-2-chlorophenol-13C6** are highly dependent on the application and analytical instrumentation, a general workflow for its use as an internal standard in a quantitative LC-MS analysis is described below.

## General Workflow for Quantitative Analysis using an Internal Standard

Caption: Workflow for quantitative analysis using an internal standard.

## Safety and Handling

The safety and handling information provided here pertains to the unlabeled 4-Bromo-2-chlorophenol, and similar precautions should be taken for the  $^{13}\text{C}$ -labeled version.

Hazard Statements:

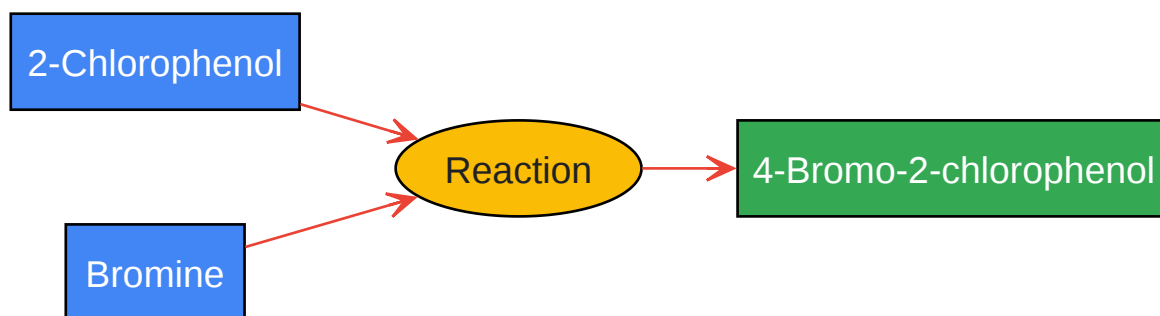
- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
- P264: Wash skin thoroughly after handling.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[3]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

## Synthesis Pathway

The unlabeled 4-bromo-2-chlorophenol is typically synthesized via the bromination of 2-chlorophenol.[5]



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Caption: Synthesis of 4-Bromo-2-chlorophenol from 2-Chlorophenol.

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